

# Physicochemical properties of 1-(2-Imidazol-1-yl-ethyl)-piperazine

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## Compound of Interest

**Compound Name:** 1-(2-Imidazol-1-yl-ethyl)-piperazine

**Cat. No.:** B1585970

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An In-depth Technical Guide to the Physicochemical Properties of **1-(2-Imidazol-1-yl-ethyl)-piperazine**

## Abstract

This technical guide provides a comprehensive analysis of the core physicochemical properties of **1-(2-Imidazol-1-yl-ethyl)-piperazine**, a heterocyclic compound of interest in medicinal chemistry and drug development. As a molecule incorporating both an imidazole and a piperazine moiety, its behavior in biological systems is governed by properties such as its acid-base dissociation constants (pKa), lipophilicity (logP), and aqueous solubility. This document serves as a resource for researchers, scientists, and drug development professionals, offering not only predicted values for these key parameters but also detailing the robust experimental methodologies required for their empirical determination. By explaining the causality behind experimental choices and grounding claims in authoritative sources, this guide aims to provide a framework for the accurate physicochemical characterization of this and similar molecules.

## Compound Identification

Structure

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IUPAC Name

1-(2-(1H-imidazol-1-yl)ethyl)piperazine

Molecular Formula

C<sub>9</sub>H<sub>16</sub>N<sub>4</sub>

Molecular Weight

180.25 g/mol

CAS Number

381721-54-6[1]

## Acidity and Basicity Profile (pKa)

The acid-base dissociation constant, pKa, is a critical parameter that dictates the ionization state of a molecule at a given pH. For a drug candidate, the pKa value profoundly influences its absorption, distribution, metabolism, and excretion (ADME) profile, as the charge of a molecule affects its ability to cross biological membranes and interact with targets. **1-(2-Imidazol-1-yl-ethyl)-piperazine** possesses three nitrogen atoms capable of protonation, leading to multiple pKa values.

- N-1 of Imidazole: The imidazole ring has a nitrogen atom (N-3) that is basic.
- N-1' and N-4' of Piperazine: The piperazine ring contains two secondary amine-like nitrogens. The N-1' nitrogen is a tertiary amine due to substitution, while the N-4' nitrogen is a secondary amine.

Based on analogous structures, the pKa values for piperazine itself are approximately 9.73 (for the first protonation) and 5.35 (for the second protonation) at 298K.[2][3] The substitution on the piperazine ring will slightly alter these values. The imidazole ring contributes another basic center. The predicted pKa values are summarized below.

## Predicted pKa Values

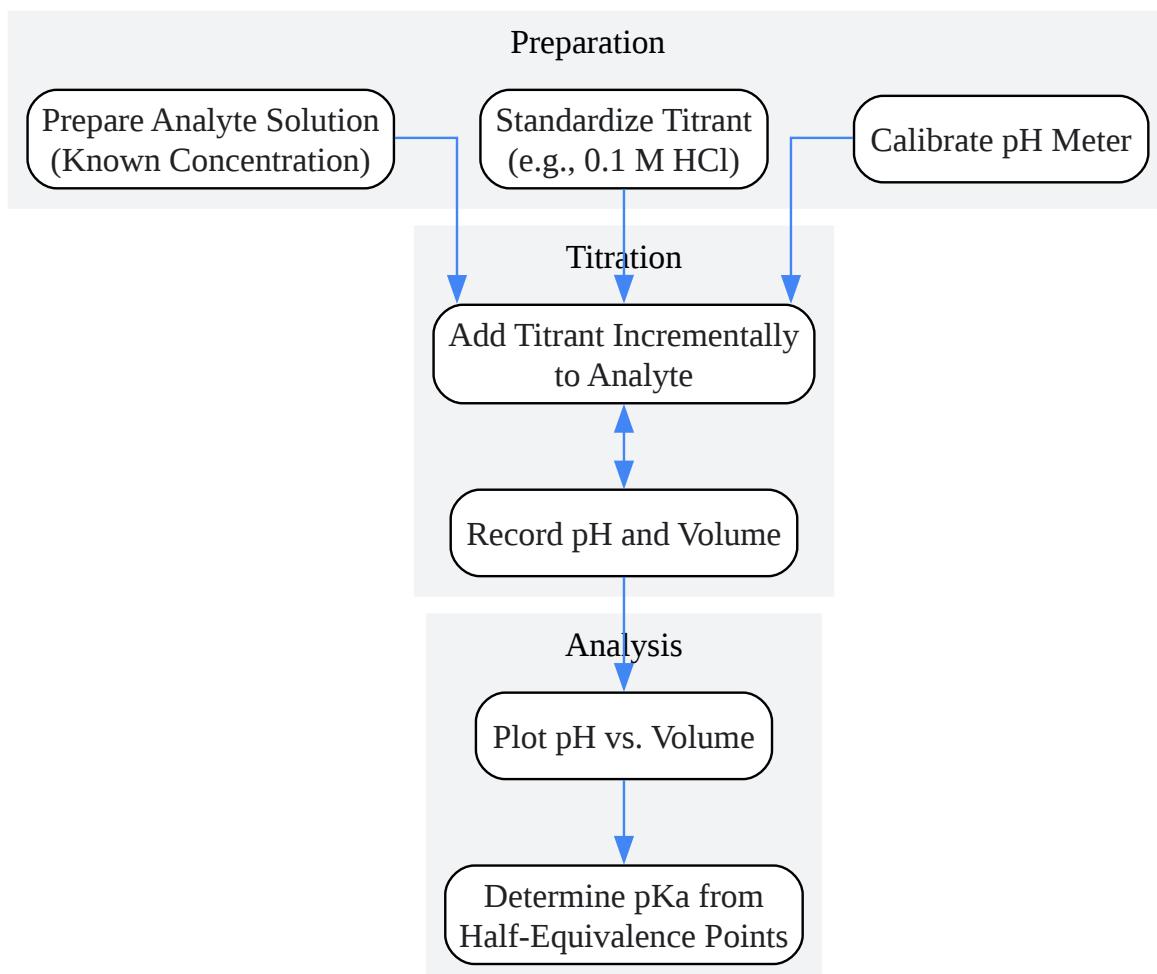
Ionizable Center	Predicted pKa	Rationale
Piperazine (N-4')	~9.5 - 9.8	The secondary amine is the most basic site, similar to piperazine's first pKa.
Imidazole (N-3)	~6.8 - 7.2	Typical pKa for the conjugate acid of imidazole.
Piperazine (N-1')	~5.0 - 5.5	The tertiary amine, electron-withdrawing effects from the ethyl-imidazole group lower its basicity compared to the N-4' nitrogen.

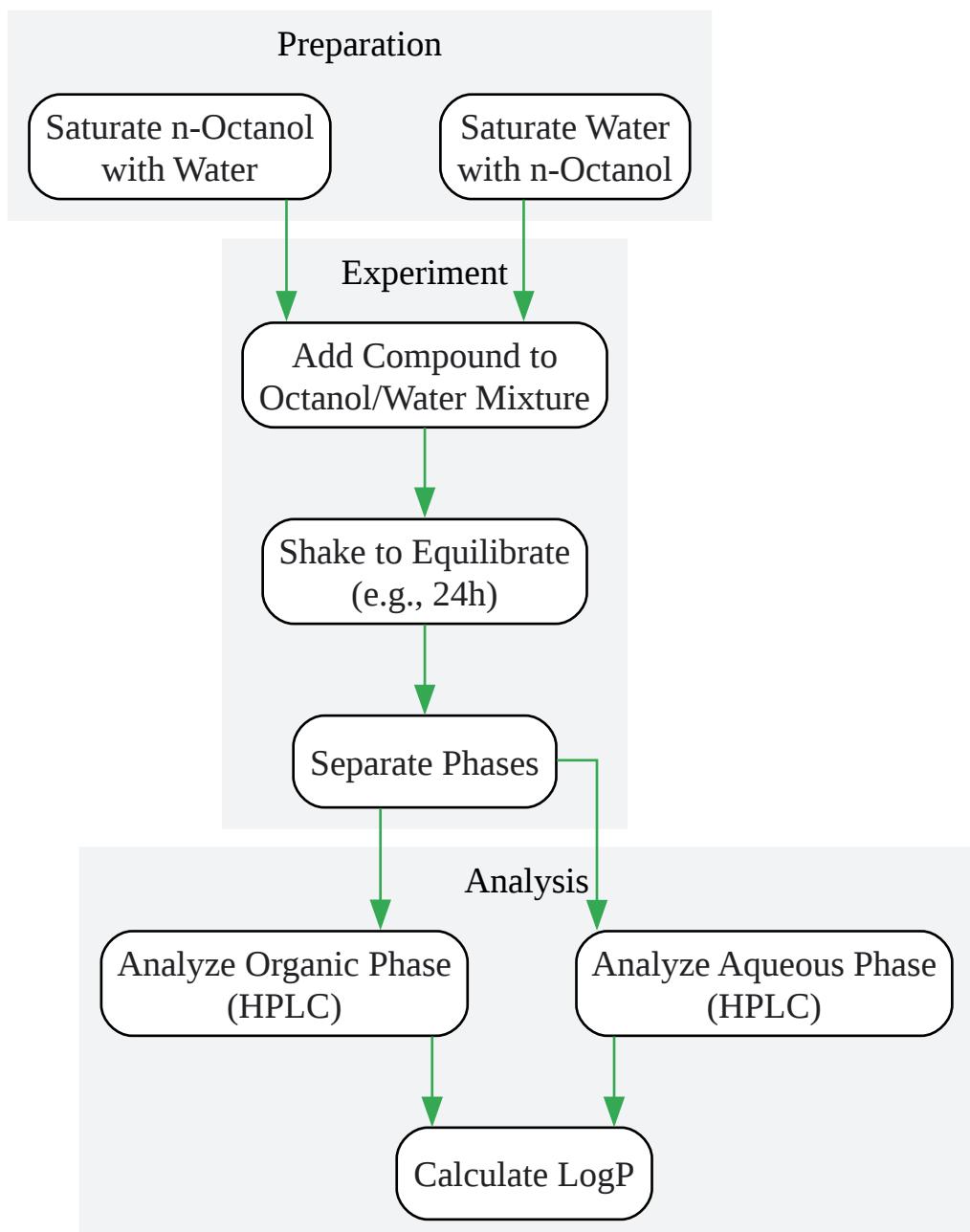
## Experimental Protocol: Potentiometric Titration for pKa Determination

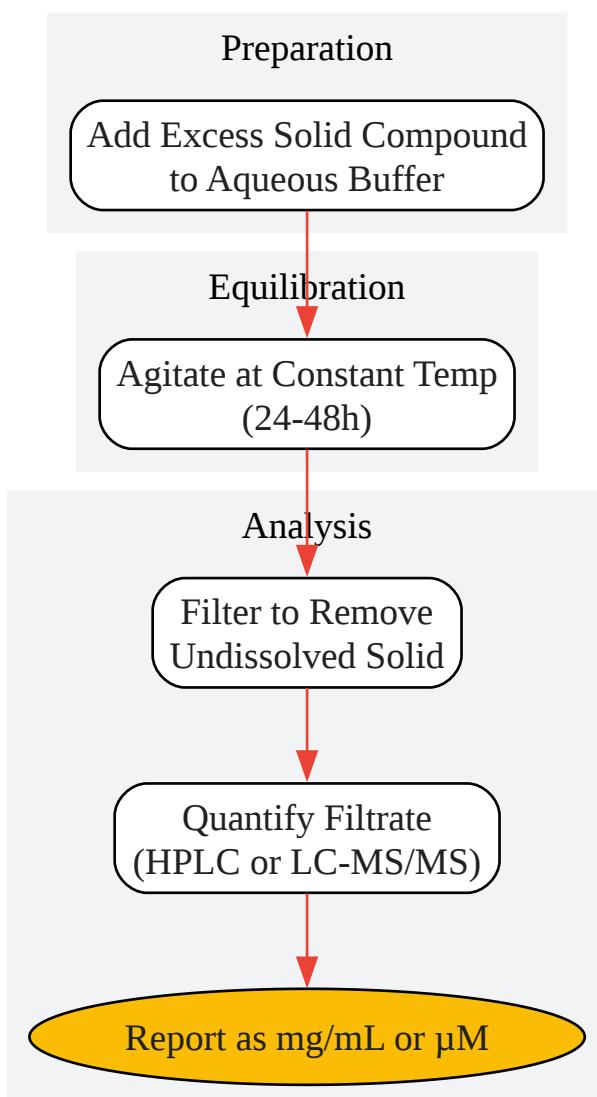
Potentiometric titration is a highly precise and widely used technique for pKa determination.<sup>[4]</sup> It involves monitoring pH changes in a solution of the analyte upon the gradual addition of a titrant (an acid or a base). The pKa is derived from the inflection point of the resulting titration curve.<sup>[4][5]</sup>

### Methodology:

- Sample Preparation: Prepare a solution of **1-(2-Imidazol-1-yl-ethyl)-piperazine** of known concentration (e.g., 0.01 M) in purified water.
- Titration Setup: Calibrate a pH meter with standard buffer solutions. Place the sample solution in a thermostatted vessel and insert the calibrated pH electrode.
- Titration: Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl). Record the pH value after each incremental addition of the titrant.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points of the titration curve. For a multi-protic base, multiple inflection points will be observed.







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## References

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